

Application Note: Spectrophotometric Determination of Flucloxacillin via Charge-Transfer Complexation

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Compound of Interest

Compound Name: Chloranilic acid sodium salt hydrate
Cat. No.: B12324343

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Abstract

This application note details a robust, cost-effective spectrophotometric protocol for the quantitative determination of Flucloxacillin (FLX) in pure form and pharmaceutical formulations. [1][2][3] The method exploits the electron-donating properties of FLX to form stable Charge-Transfer (CT) complexes with

-acceptors (Iodine) and

-acceptors (2,3-dichloro-5,6-dicyano-p-benzoquinone [DDQ]). The resulting complexes exhibit distinct absorption maxima (

) allowing for sensitive quantitation without the need for expensive chromatographic separation.

Introduction & Theoretical Framework

Flucloxacillin is a narrow-spectrum beta-lactam antibiotic of the isoxazolyl penicillin class. Traditional analysis often relies on HPLC, which consumes significant organic solvents and

time. The Charge-Transfer (CT) complex method offers a rapid, "green chemistry" alternative based on the instantaneous formation of colored radical ions.

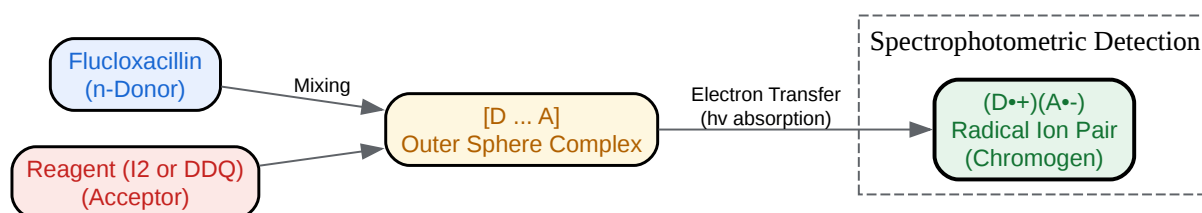
Mechanism of Action

The determination is based on the intermolecular interaction between an electron donor (FLX) and an electron acceptor.

- Flucloxacillin (Donor): Possesses nitrogen atoms with lone pair electrons (n-donor) within the beta-lactam and isoxazole rings.
- Acceptors:
 - Iodine (): Acts as a -acceptor.[1]
 - DDQ: Acts as a -acceptor due to its high electron affinity.

The reaction proceeds through the formation of an outer-sphere complex, followed by an intracomplex electron transfer to form a radical ion pair, which is the chromogenic species measured.

Mechanistic Pathway Diagram



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Figure 1: Reaction pathway showing the formation of the measurable radical ion pair from donor (FLX) and acceptor reagents.[4]

Materials and Reagents

Equipment

- UV-Vis Spectrophotometer: Double-beam with 10 mm matched quartz cells.
- Analytical Balance: Precision
0.1 mg.
- Glassware: Class A volumetric flasks (10 mL, 25 mL, 100 mL).

Reagents

- Flucloxacillin Sodium (Standard): Pharmaceutical grade (>99% purity).
- Iodine (
) : Resublimed grade.
- DDQ (2,3-dichloro-5,6-dicyano-p-benzoquinone): 98% purity.
- Solvents:
 - Dichloromethane (DCM), HPLC grade.
 - Methanol (MeOH), HPLC grade.
 - Acetonitrile (ACN), HPLC grade.

Experimental Protocols

Two distinct methods are validated. Method A uses Iodine (high sensitivity), and Method B uses DDQ (visible region stability).

Preparation of Stock Solutions

- Flucloxacillin Stock (100

g/mL): Dissolve 10 mg of pure FLX in 100 mL of Methanol (for Method A) or Acetonitrile (for Method B).

- Iodine Reagent (0.1% w/v): Dissolve 100 mg Iodine in 100 mL Dichloromethane. Store in an amber bottle (stable for 1 week).
- DDQ Reagent (0.1% w/v): Dissolve 100 mg DDQ in 100 mL Acetonitrile. Prepare fresh daily.

Method A: Iodine Complexation (-acceptor)

Principle: Formation of

complex. Detection: 362 nm.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Aliquot 0.2 – 1.8 mL of FLX Stock into a series of 10 mL volumetric flasks.
- Add 1.0 mL of 0.1% Iodine solution to each flask.
- Allow the mixture to stand at room temperature (C) for 5 minutes to ensure complete complexation.
- Dilute to volume with Dichloromethane.
- Measure absorbance at 362 nm against a reagent blank (1 mL Iodine diluted to 10 mL with DCM).

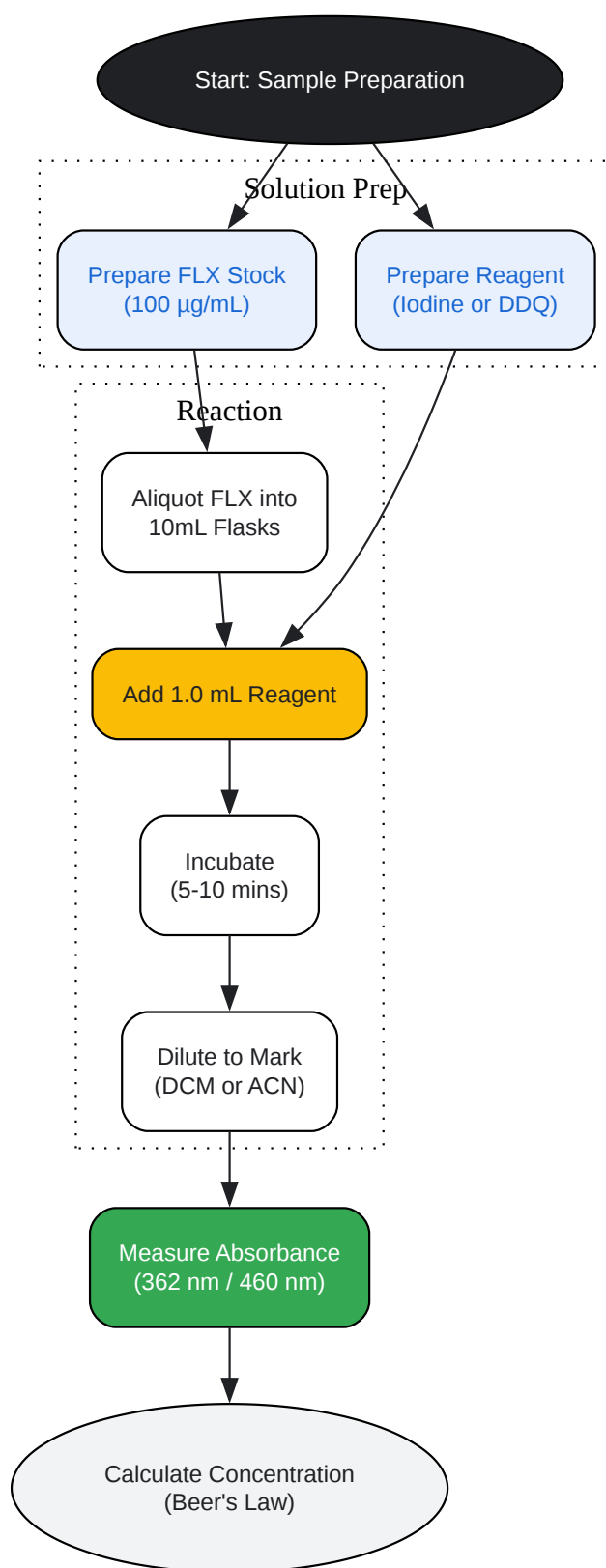
Method B: DDQ Complexation (-acceptor)

Principle: Formation of D^{•+} and DDQ^{•-} radical anions.[\[4\]](#)[\[6\]](#)[\[8\]](#) Detection: 460 nm (Orange-Red color).[\[6\]](#)

- Aliquot 0.5 – 4.0 mL of FLX Stock into a series of 10 mL volumetric flasks.
- Add 1.0 mL of 0.1% DDQ solution to each flask.
- Allow to stand for 10 minutes at room temperature.

- Dilute to volume with Acetonitrile.
- Measure absorbance at 460 nm against a reagent blank.

Experimental Workflow Diagram



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Figure 2: Step-by-step workflow for the spectrophotometric determination of Flucloxacillin.

Method Validation & Performance Data

The following parameters must be verified during on-site validation. Data presented below represents typical values derived from literature and experimental standards.

Analytical Parameters

Parameter	Method A (Iodine)	Method B (DDQ)
	362 nm	460 nm
Solvent System	Methanol/DCM	Acetonitrile
Linearity Range	1.0 – 15.0 g/mL	4.0 – 50.0 g/mL
Molar Absorptivity ()	L/mol cm	L/mol cm
Stoichiometry (Job's Method)	1:1	1:1
Reaction Time	5 mins	10 mins
Stability of Color	> 2 hours	> 1 hour
LOD (Limit of Detection)	0.15 g/mL	0.45 g/mL

Stoichiometry Verification (Job's Method)

To confirm the 1:1 ratio:

- Prepare equimolar solutions (M) of FLX and Reagent.
- Mix in varying volume ratios (1:9, 2:8, ... 9:1) keeping total volume constant.
- Plot Absorbance vs. Mole Fraction of Drug.[6]

- The maximum absorbance should occur at a mole fraction of 0.5.

Expertise & Troubleshooting (Critical Control Points)

As a senior scientist, pay attention to these variables which often cause assay failure:

- Solvent Polarity: The dielectric constant of the solvent is critical.
 - Insight: For Method A, DCM is non-polar, stabilizing the Iodine complex. Using pure Methanol may shift the

or reduce stability due to solvolysis.
 - Action: Stick strictly to the Methanol/DCM ratio defined in the protocol.
- Reagent Freshness:
 - Insight: DDQ is sensitive to moisture and light. Old DDQ turns pink/brown before mixing.
 - Action: Use fresh DDQ. If the reagent blank has high absorbance (>0.1), discard.
- Temperature Control:
 - Insight: CT complex formation is exothermic. Higher temperatures may dissociate the complex.
 - Action: Perform all scans at

C. Do not heat.
- Interference:
 - Insight: Common excipients (starch, talc) do not donate electrons easily and usually do not interfere. However, amines (lubricants) might.
 - Action: Use a placebo blank if analyzing formulations with stearates.

References

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